

Parimifasor Technical Support Center

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Compound of Interest

Compound Name: **Parimifasor**

Cat. No.: **B609838**

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Welcome to the technical support center for **Parimifasor** (LYC-30937). This resource is intended for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of **Parimifasor** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **Parimifasor** and what is its mechanism of action?

Parimifasor, also known as LYC-30937, is a small molecule that functions as a modulator of F1F0-ATPase (ATP synthase).^[1] By inhibiting this enzyme, **Parimifasor** disrupts cellular energy metabolism. It was investigated for the treatment of inflammatory bowel disease (IBD) and plaque psoriasis and reached Phase 2 clinical trials before its development was discontinued.^[1]

Q2: What are the known chemical properties of **Parimifasor**?

Parimifasor is classified as a benzamide and pyrazole derivative.^[1] Its chemical formula is C18H11Cl2F4N5O and it has a molecular weight of 459.03 Da. The CAS Registry number for **Parimifasor** is 1796641-10-5.

Q3: How should solid **Parimifasor** be stored?

Based on supplier recommendations, solid **Parimifasor** should be stored at -20°C for up to one year or at -80°C for up to two years.

Q4: What is the recommended solvent for creating a stock solution?

While specific data for **Parimifasor** is limited, compounds with similar benzamide and pyrazole structures are generally soluble in polar organic solvents. Therefore, it is recommended to prepare stock solutions in solvents such as Dimethyl Sulfoxide (DMSO) or ethanol.

Q5: What is the stability of **Parimifasor** in aqueous solutions?

Detailed stability studies for **Parimifasor** in various aqueous buffers have not been publicly released. However, pyrazole derivatives can be susceptible to degradation in aqueous solutions, particularly at a higher pH.^[2] It is advisable to prepare fresh aqueous dilutions from a frozen organic stock solution for each experiment and to minimize the time the compound spends in aqueous media.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation in Aqueous Buffer	Low aqueous solubility of Parimifasor.	<ul style="list-style-type: none">- Increase the percentage of organic co-solvent (e.g., DMSO, ethanol) in the final solution, ensuring it is compatible with your experimental system.- Prepare a more diluted final solution.- Gently warm the solution and/or use sonication to aid dissolution.
Loss of Activity in Experiments	Degradation of Parimifasor in the experimental medium.	<ul style="list-style-type: none">- Prepare fresh dilutions from a stock solution immediately before use.- Minimize exposure of the compound to light and elevated temperatures.- If possible, conduct experiments at a neutral or slightly acidic pH, as pyrazole structures can be more stable under these conditions.
Inconsistent Experimental Results	<ul style="list-style-type: none">- Incomplete dissolution of the compound.- Degradation of the stock solution.	<ul style="list-style-type: none">- Visually inspect the stock solution for any precipitation before use.- Prepare a fresh stock solution from solid compound.- Aliquot the stock solution upon initial preparation to avoid multiple freeze-thaw cycles.
Unexpected Cellular Toxicity	High concentration of organic solvent in the final dilution.	<ul style="list-style-type: none">- Ensure the final concentration of the organic solvent (e.g., DMSO) is at a level well-tolerated by the cells in your assay.- Run a vehicle

control (solvent only) to assess the impact of the solvent on your experimental system.

Experimental Protocols

While specific, detailed experimental protocols for in vitro studies with **Parimifasor** are not readily available in published literature, a general protocol for preparing the compound for cell-based assays can be outlined as follows:

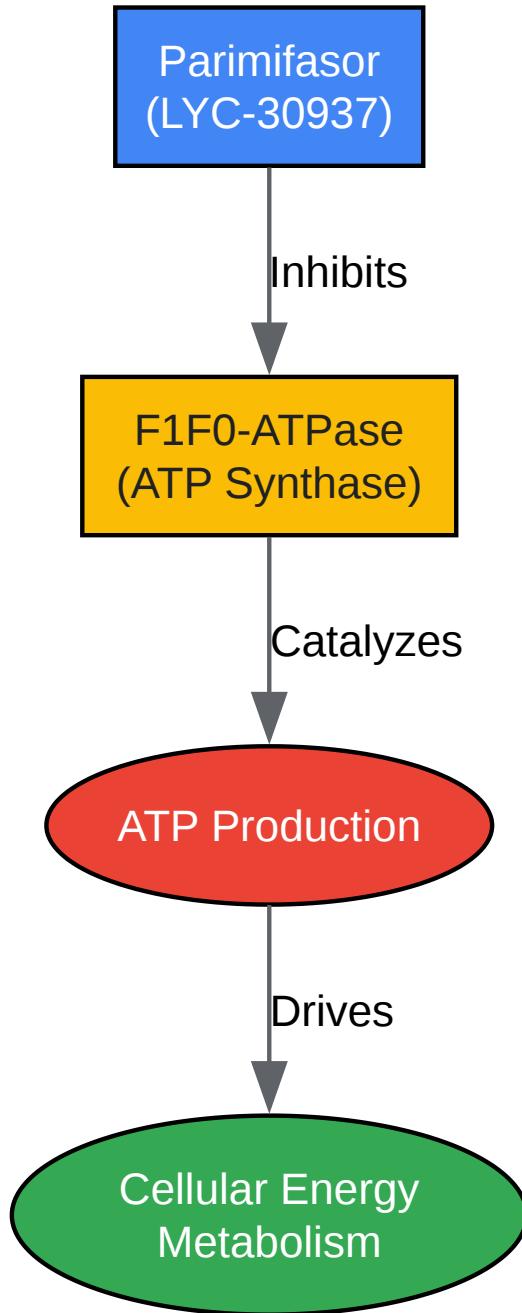
Protocol: Preparation of **Parimifasor** for In Vitro Cell-Based Assays

- Stock Solution Preparation:
 - Allow the solid **Parimifasor** to equilibrate to room temperature before opening the vial.
 - Prepare a high-concentration stock solution (e.g., 10 mM) by dissolving the appropriate amount of **Parimifasor** in 100% DMSO.
 - Ensure complete dissolution by vortexing and, if necessary, brief sonication.
 - Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles and store at -20°C or -80°C.
- Working Solution Preparation:
 - Thaw a single-use aliquot of the stock solution at room temperature.
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - It is critical to add the **Parimifasor** stock solution to the cell culture medium and mix immediately and thoroughly to prevent precipitation.
 - The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced toxicity.

Visualizations

Below are diagrams illustrating the mechanism of action of **Parimifasor** and a general experimental workflow.

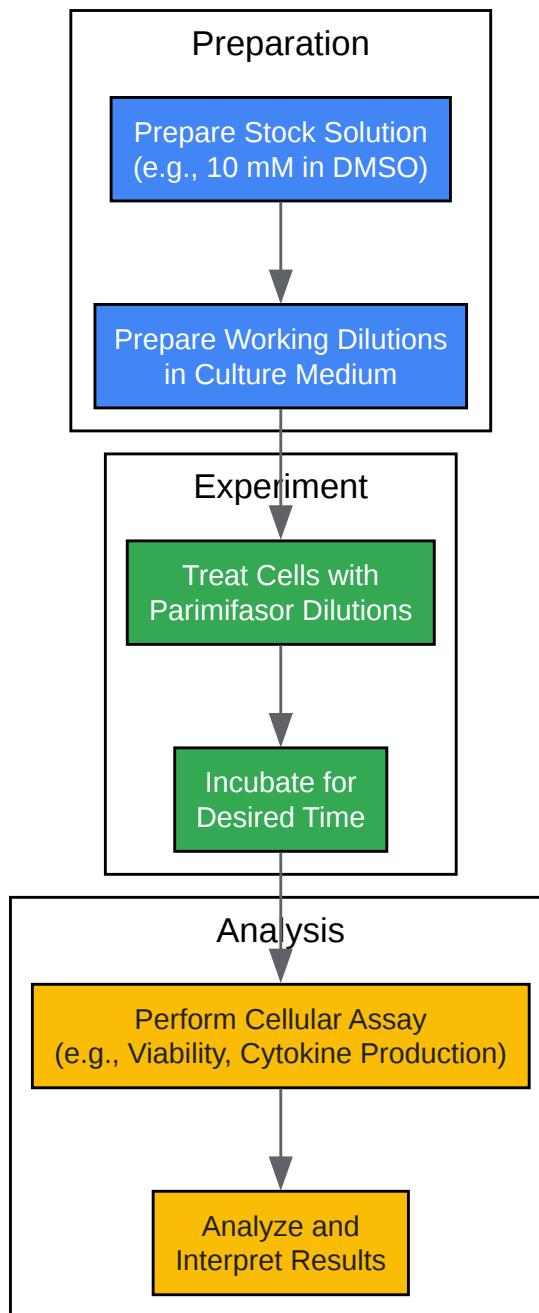
Parimifasor Signaling Pathway



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Caption: Mechanism of action of **Parimifasor**.

General Experimental Workflow for Parimifasor



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Caption: General workflow for in vitro experiments.

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References

- 1. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Structure-activity relationship and improved hydrolytic stability of pyrazole derivatives that are allosteric inhibitors of West Nile Virus NS2B-NS3 proteinase - PMC [pmc.ncbi.nlm.nih.gov]
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